

A Comprehensive Guide to the Proper Disposal of Crisaborole Impurities

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Crisaborole Impurity*

CAS No.: *1187188-59-5*

Cat. No.: *B8548089*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, this guide provides essential, immediate safety and logistical information for the proper disposal of crisaborole impurities. This document is structured to be your preferred source for laboratory safety and chemical handling, building deep trust by offering value beyond the product itself. The unique chemical nature of crisaborole, a boron-containing compound, and the variety of impurities that can arise during its synthesis and degradation necessitate a thorough and cautious approach to waste management. This guide offers a framework for safe and compliant disposal, grounded in scientific principles and regulatory awareness.

Understanding Crisaborole and Its Impurities

Crisaborole is a non-steroidal phosphodiesterase 4 (PDE4) inhibitor used in the topical treatment of atopic dermatitis. Its synthesis and potential degradation can result in a range of impurities. For safe disposal, it is crucial to understand the nature of these impurities.

Common classes of crisaborole impurities include:

- Process-Related Impurities:
 - Unreacted intermediates (e.g., aryl boronic acids, aniline derivatives, acid chlorides)[1]
 - By-products from various reaction steps
 - Residual solvents (e.g., tetrahydrofuran (THF), ethyl acetate, dimethylformamide (DMF)) [1]
- Degradation Impurities:
 - Products of hydrolysis (e.g., hydrolyzed amide bonds)
 - Oxidation products
 - Deboronated or polymerized compounds

A Safety Data Sheet (SDS) for a crisaborole dimer impurity classifies it as a "Pharmaceutical related compound of unknown potency" and recommends disposal via incineration by a licensed hazardous material disposal company.[2] This suggests a cautious approach should be taken with all crisaborole-related waste.

Core Principles of Chemical Waste Disposal in the Laboratory

The foundation of safe laboratory practice lies in the proper management of chemical waste. This is governed by regulations from bodies such as the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA). The primary goal is to ensure the safety of laboratory personnel and to protect the environment. Key principles include:

- Segregation: Never mix incompatible waste streams.[3][4]
- Identification: All waste must be clearly and accurately labeled.[5][6]
- Containment: Use appropriate, secure, and compatible containers.[3]

- Minimization: Reduce the generation of waste whenever possible.

Step-by-Step Disposal Procedures for Crisaborole Impurities

The following procedures provide a step-by-step guide for the safe disposal of crisaborole impurities.

Step 1: Waste Characterization and Segregation

The first and most critical step is to determine if the waste is hazardous. This determination should be made by trained personnel, such as your institution's Environmental Health and Safety (EH&S) department.^[7]

- Hazardous vs. Non-Hazardous:
 - Hazardous Waste: The Resource Conservation and Recovery Act (RCRA) defines hazardous waste based on characteristics of ignitability, corrosivity, reactivity, and toxicity.^{[8][9][10]} Many of the potential crisaborole impurities may fall into these categories. For instance, aniline and its derivatives should be managed as dangerous waste.^{[5][11]} Acid chlorides can be classified as an ignitable, corrosive, or reactive waste.^[12]
 - Non-Hazardous Pharmaceutical Waste: Even if a waste stream is determined to be non-RCRA hazardous, it is not harmless and must not be disposed of in regular trash or down the drain.^[13] This waste should be segregated for incineration.^[13]
- Segregation Protocol:
 - Aqueous vs. Organic: Separate aqueous waste from organic solvent waste.^[3]
 - Halogenated vs. Non-Halogenated Solvents: Keep halogenated solvents (e.g., dichloromethane) separate from non-halogenated solvents.^[14]
 - Solid vs. Liquid: Collect solid waste (e.g., contaminated filter paper, silica gel) separately from liquid waste.^{[4][11]}

- Incompatible Chemicals: Never mix incompatible chemicals.[3][4] For example, keep acids separate from bases and oxidizing agents away from organic materials.[3]

Step 2: Container Selection and Management

Choosing the correct container is vital to prevent leaks, spills, and reactions.

- Container Material:
 - Use containers made of a material compatible with the waste.[3] For example, do not store strong acids in metal containers.[3] Polyethylene containers are a good general-purpose choice for many chemical wastes.[5]
 - The original chemical container is often a suitable choice for its own waste.[3]
- Container Condition:
 - Ensure containers are in good condition, with no cracks, rust, or leaks.[3]
 - Use containers with tight-fitting, screw-on caps.[3] Do not use stoppers or parafilm as a primary seal.
- Container Handling:
 - Keep waste containers closed at all times, except when adding waste.[3]
 - Do not overfill containers; leave at least 10% headspace for expansion.[3]
 - Store liquid waste containers in secondary containment (e.g., a larger, chemically resistant tub) to contain any potential leaks.[3]

Step 3: Labeling of Waste Containers

Proper labeling is a regulatory requirement and essential for safety.[6]

- Labeling at the Start: Affix a hazardous waste label to the container as soon as the first drop of waste is added.[3]
- Required Information: The label must include:

- The words "Hazardous Waste".[\[15\]](#)
- The full chemical name(s) of the contents (no abbreviations or formulas).[\[15\]](#)
- The approximate percentages of each component.
- The specific hazard(s) (e.g., flammable, corrosive, toxic).
- The date accumulation started.[\[15\]](#)
- The name and contact information of the generating researcher or lab.

Step 4: Storage of Chemical Waste

Designate a specific area in the laboratory for the accumulation of waste.

- Satellite Accumulation Area (SAA): This area must be at or near the point of generation and under the control of the operator.
- Storage Conditions:
 - Store waste in a well-ventilated area, away from sources of ignition or heat.[\[6\]](#)
 - Ensure incompatible wastes are segregated within the SAA.[\[3\]](#)
 - Do not allow excessive accumulation of waste.

Step 5: Disposal and Removal

- Licensed Waste Contractor: All chemical waste must be disposed of through your institution's EH&S department, who will arrange for pickup by a licensed hazardous waste contractor.[\[14\]](#)
- Incineration: For many pharmaceutical wastes, including those of unknown potency like crisaborole impurities, incineration is the preferred disposal method.[\[2\]](#)
- Never:
 - Pour chemical waste down the drain.[\[6\]](#)[\[11\]](#)

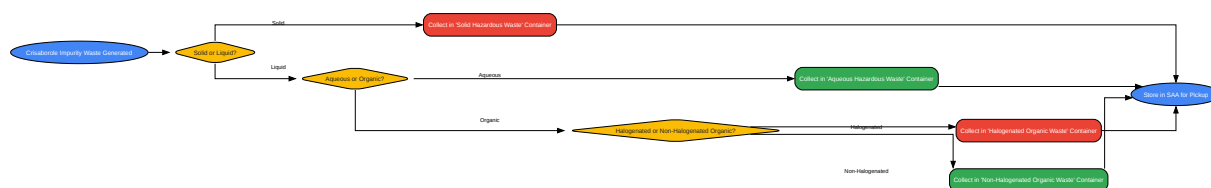
- Dispose of chemical waste in the regular trash.[15]
- Evaporate volatile chemical waste in a fume hood as a means of disposal.[3]

Disposal Considerations for Specific Crisaborole Impurity Classes

Impurity Class	Potential Hazards	Disposal Considerations
Aryl Boronic Acids	May be irritants. Organoboron compound disposal should be handled with care.	Collect as solid or aqueous hazardous waste. Consult SDS for specific compounds.
Aniline Derivatives	Toxic, potential carcinogen. [11]	Collect as toxic hazardous waste. Do not dispose of down the drain. [11]
Acid Chlorides	Corrosive, reactive with water. [12]	Collect in a dedicated, compatible container. Handle with extreme care to avoid contact with moisture.
Residual Solvents (THF, Ethyl Acetate, DMF)	Flammable, irritants.	Collect as flammable liquid hazardous waste. Segregate halogenated from non-halogenated solvents. [16]
Hydrolyzed Amides	May be acidic or basic depending on hydrolysis conditions.	Neutralize if safe and permissible by your institution's policies before collecting as aqueous waste. Otherwise, collect as corrosive hazardous waste. [17]
Oxidized Aromatics	Potential for increased toxicity or reactivity.	Treat as hazardous waste. Consult SDS if the specific structure is known.
Deboronated Compounds	Properties will vary based on the resulting organic structure.	Treat as hazardous waste.
Polymerized Compounds	Generally less reactive, but may not be inert.	If the polymerization process is used as a treatment to render the waste non-hazardous, this must be done in accordance with EPA guidelines. [18] [19] [20] Otherwise, collect as solid hazardous waste.

Experimental Workflow for Waste Segregation

The following diagram illustrates the decision-making process for segregating **crisaborole impurity** waste streams in the laboratory.



[Click to download full resolution via product page](#)

Caption: Decision tree for the initial segregation of **crisaborole impurity** waste streams.

This guide provides a comprehensive framework for the safe and compliant disposal of crisaborole impurities. Adherence to these procedures, in conjunction with your institution's specific policies and the guidance of your EH&S department, is paramount for ensuring a safe laboratory environment.

References

- Standard Operating Procedure: Hydrochloric Acid (HCl). (n.d.). Retrieved from a university environmental health and safety website.
- University of Wisconsin–Madison. (n.d.). Chapter 7 Chemical Disposal Procedures. In Laboratory Safety Guide. Retrieved from [\[Link\]](#)

- Cleantech. (n.d.). MATERIAL SAFETY DATA SHEETS CRISABOROLE DIMER IMPURITY.
- Safe Disposal of N-(Hex-5-en-2-yl)aniline: A Guide for Laboratory Professionals. (2025). BenchChem.
- Washington State University. (n.d.). Standard Operating Procedure (SOP): Aniline. Retrieved from [[Link](#)]
- Mitchell Williams. (2021, April 21). Use of Polymerization as Treatment Method: U.S. Environmental Protection Agency RCRA Guidance. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (n.d.). Memo Detail - Resource Conservation and Recovery Act (RCRA) Laws and Regulations.
- Emory University Department of Chemistry. (n.d.). Chemical Waste Disposal Guidelines. Retrieved from a university departmental safety website.
- J&K Scientific LLC. (n.d.). **Crisaborole Impurity 67** | 0.
- ASMAI. (2025, September 22). Disposing Pharmaceutical Waste: A Guide for Healthcare Facilities. Retrieved from [[Link](#)]
- Aquigen Bio Sciences. (n.d.). **Crisaborole Impurity 1** | CAS No: 2803552-55-6.
- Arborpharmchem. (2024, December 17). Drug Synthesis Explained in 5 Simple Strategies.
- BASF. (n.d.). Acid Chlorides and Chloroformates - Safety and Handling. Retrieved from a chemical manufacturer's safety document.
- McCoy & Associates, Inc. (2021, May 17). POLYM: Lots of Questions, Few Answers. McCoy Review.
- Chemicea. (n.d.). Crisaborole Acid Impurity | 906673-43-6.
- Chemicea. (n.d.). **Crisaborole Impurity A** | 888967-63-3.
- Environmental Health and Safety. (2026, January 30). Waste Disposal Procedures for Laboratories. Retrieved from a university environmental health and safety website.
- Green Chemistry in Pharmaceutical Synthesis: Sustainable Approaches for Drug Manufacturing. (2024, September 24). ResearchGate.
- University of Aveiro. (n.d.). Laboratory Waste Disposal.
- Brezza - Safety data sheet. (2024, July 24).
- Daicel Pharma. (n.d.). Crisaborole Impurities Manufacturer & Supplier. Retrieved from a pharmaceutical standards supplier website.
- County of San Diego. (n.d.). Pharmaceutical Waste Guidance. Retrieved from a county government environmental health website.
- Aniline Blue - SAFETY DATA SHEET. (2016, September 6).

- Chemos GmbH&Co.KG. (n.d.). Safety Data Sheet: aniline.
- Natural Organic Process. (n.d.). Treatment and disposal of chemical wastes in daily laboratory work.
- Dunn, P. J., & S. H. (2009). Green process chemistry in the pharmaceutical industry. *Green Chemistry Letters and Reviews*, 2(3), 125-135.
- U.S. Environmental Protection Agency. (n.d.). Hazardous Waste Listings.
- U.S. Environmental Protection Agency. (n.d.). EPA HAZARDOUS WASTE CODES.
- U.S. Environmental Protection Agency. (2009, October). Hazardous Waste Characteristics: A User-Friendly Reference Document.
- EPA Victoria. (2025, August 28). Waste disposal categories – characteristics and thresholds. Retrieved from an Australian environmental protection agency website.
- MDPI. (2025, June 17). Green Chemistry Approaches in Pharmaceutical Synthesis: Sustainable Methods for Drug Development.
- Columbia University. (n.d.). EPA Hazardous Waste Characteristics. In Research. Retrieved from [\[Link\]](#)
- ALS Global. (2023, July 21). Waste Characterization Regulations: A Guide to Compliance with the RCRA. Retrieved from [\[Link\]](#)
- NHDES. (n.d.). frequently-used federal hazardous waste codes.
- Henderson, T. (2024, December 31). Proper Drain Disposal of Chemicals: Guidelines and Best Practices. *Lab Manager*. Retrieved from [\[Link\]](#)
- EcoOnline. (n.d.). RCRA Hazardous Wastes. In Help Center. Retrieved from [\[Link\]](#)
- eCFR. (2023, August 9). 40 CFR Part 261 -- Identification and Listing of Hazardous Waste. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). EPA Hazardous Waste Code.
- U.S. Environmental Protection Agency. (1980, May 2). Identification and Listing of Hazardous Waste.
- MIT Environmental Health & Safety. (n.d.). Chemical Waste. Retrieved from [\[Link\]](#)
- Ball State University. (n.d.). Disposal of Laboratory Wastes: Requirements for Chemical Disposal to Sinks and Drains. Retrieved from a university environmental health and safety website.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Waste disposal categories – characteristics and thresholds | epa.vic.gov.au](#)
[epa.vic.gov.au]
- [2. cleanchemlab.com](#) [cleanchemlab.com]
- [3. rtong.people.ust.hk](#) [rtong.people.ust.hk]
- [4. jk-sci.com](#) [jk-sci.com]
- [5. pdf.benchchem.com](#) [pdf.benchchem.com]
- [6. Crisaborole Impurity 1 | CAS No: 2803552-55-6](#) [aquigenbio.com]
- [7. ehs.weill.cornell.edu](#) [ehs.weill.cornell.edu]
- [8. research.columbia.edu](#) [research.columbia.edu]
- [9. alsglobal.com](#) [alsglobal.com]
- [10. EcoOnline Help Center](#) [help.econline.com]
- [11. wpcdn.web.wsu.edu](#) [wpcdn.web.wsu.edu]
- [12. download.basf.com](#) [download.basf.com]
- [13. Disposing Pharmaceutical Waste: A Guide for Healthcare Facilities | ASMAI](#)
[asiwaste.com]
- [14. sweet.ua.pt](#) [sweet.ua.pt]
- [15. sharedlab.bme.wisc.edu](#) [sharedlab.bme.wisc.edu]
- [16. 7.2 Organic Solvents | Environment, Health and Safety](#) [ehs.cornell.edu]
- [17. Chapter 7 - Management Procedures For Specific Waste Types](#) [ehs.cornell.edu]
- [18. Mitchell Williams - Use of Polymerization as Treatment Method: U.S. Environmental Protection Agency RCRA Guidance](#) [mitchellwilliamsllaw.com]
- [19. Resource Conservation and Recovery Act \(RCRA\) Laws and Regulations | US EPA](#)
[rcrapublic.epa.gov]

- [20. McCoy Review: POLYM: Lots of Questions, Few Answers \[mccoyseminars.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Crisaborole Impurities]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8548089/docs#a-comprehensive-guide-to-the-proper-disposal-of-crisaborole-impurities\]](https://www.benchchem.com/product/b8548089/docs#a-comprehensive-guide-to-the-proper-disposal-of-crisaborole-impurities)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)